

Personal protective equipment for handling Cycloundecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Cycloundecane**

Cat. No.: **B11939692**

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Essential Safety and Handling Guide for Cycloundecane

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and

disposal plans for handling **Cycloundecane** (CAS No. 294-41-7) in a laboratory setting.

Adherence to these guidelines is critical to ensure personal safety and regulatory compliance.

Hazard Identification and Quantitative Data

Cycloundecane is classified under the Globally Harmonized System (GHS) as Acute Toxicity, Oral (Category 3), with the hazard statement H301: Toxic if swallowed[1]. It is imperative to handle this compound with appropriate precautions to prevent ingestion.

The following table summarizes key quantitative data for **Cycloundecane**:

Property	Value	Unit
Molecular Formula	C ₁₁ H ₂₂	
Molecular Weight	154.29	g/mol
GHS Classification	Acute Toxicity, Oral (Category 3)	
Hazard Statement	H301: Toxic if swallowed	
Melting Point	-7.3	°C
Boiling Point	218.4	°C at 760 mmHg
Flash Point	73.7	°C

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **Cycloundecane**. The following equipment must be used:

Body Part	PPE Recommendation	Rationale and Specifications
Eyes	Chemical safety goggles or a face shield	Must conform to OSHA 29 CFR 1910.133 or EN 166 (EU) standards to protect against splashes.
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Inspect gloves for integrity before each use. Given the lack of specific glove-resistance data for Cycloundecane, it is recommended to use gloves with good resistance to non-polar organic compounds. Change gloves frequently and immediately if contaminated.
Body	Laboratory coat	A buttoned lab coat is required to protect skin from accidental splashes.

Operational Plan: Step-by-Step Handling Procedures

All handling of **Cycloundecane** should be performed in a designated area, preferably within a chemical fume hood, to minimize inhalation exposure and contain potential spills.

Step 1: Preparation and Pre-Weighing

- Designate a specific work area for handling **Cycloundecane** and ensure it is clean and uncluttered.
- If weighing the solid, tare an empty, sealed container on a balance located outside the fume hood.

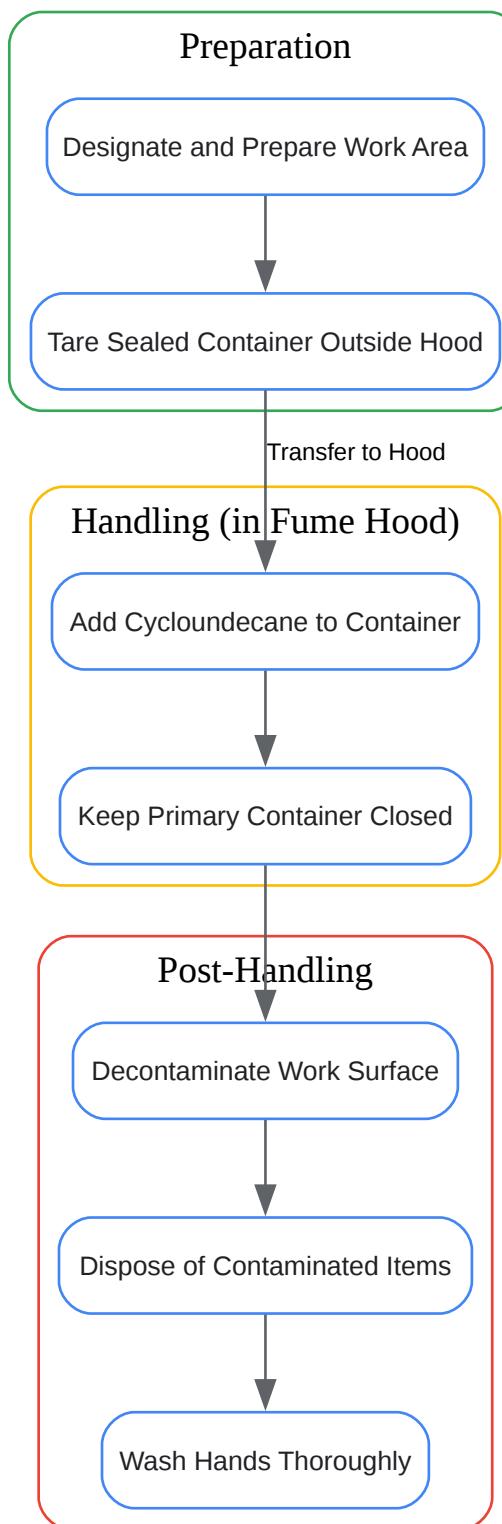
- Move the tared container into the fume hood before adding the **Cyclonudecane** to prevent contamination of the balance and surrounding area.

Step 2: Aliquoting and Dispensing

- Inside the chemical fume hood, carefully transfer the desired amount of **Cyclonudecane** to the tared container.
- Use disposable spatulas and weigh paper to avoid cross-contamination and facilitate easy disposal.
- Keep the primary container of **Cyclonudecane** closed when not in use.

Step 3: Post-Handling and Decontamination

- After handling, decontaminate the work surface with an appropriate solvent.
- Dispose of all contaminated disposable materials (e.g., gloves, weigh paper, pipette tips) in a designated hazardous waste container.
- Wash hands thoroughly with soap and water after removing gloves.



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Caption: Workflow for safely handling **Cyclonudecane**.

Disposal Plan

Cycloundecane is a non-halogenated organic compound. Its waste must be managed as hazardous chemical waste and segregated from other waste streams.

Step 1: Waste Segregation and Collection

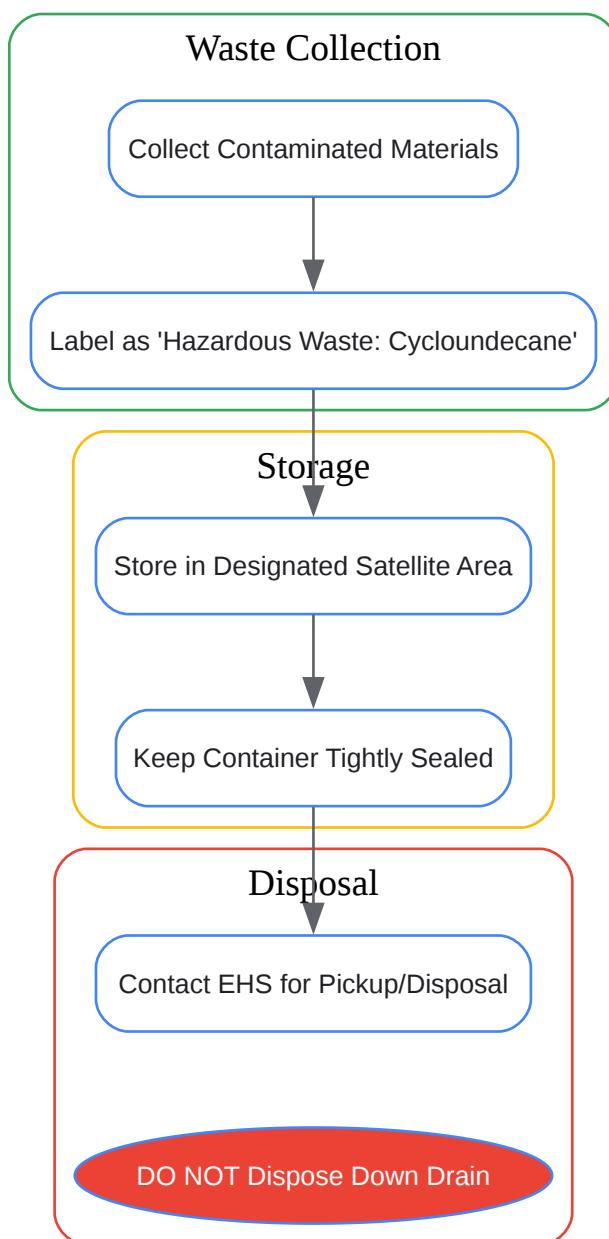
- Collect all waste contaminated with **Cycloundecane**, including unused product, contaminated PPE, and spill cleanup materials, in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container label should read: "Hazardous Waste: **Cycloundecane** (Non-Halogenated Organic)".
- Do not mix with halogenated solvents or other incompatible waste streams^{[2][3][4][5][6]}.

Step 2: Storage

- Store the waste container in a designated satellite accumulation area that is well-ventilated and away from ignition sources.
- Keep the container tightly sealed when not in use.

Step 3: Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Under no circumstances should **Cycloundecane** or its waste be disposed of down the drain.



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Caption: Logical workflow for the disposal of **Cycloundecane** waste.

Emergency Procedures

Spill Response:

- Evacuate the immediate area and alert others.

- If the spill is large or you are unsure how to proceed, contact your institution's EHS office immediately.
- For small spills, and if it is safe to do so, wear the full PPE outlined in Section 2.
- Cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area.

First-Aid Measures:

- Ingestion: This is a medical emergency due to the acute oral toxicity of **Cyclonidecane**. Call 911 or your local poison control center immediately [7][8][9][10][11]. Do not induce vomiting unless instructed to do so by a medical professional.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.

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- To cite this document: BenchChem. [Personal protective equipment for handling Cycloundecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11939692#personal-protective-equipment-for-handling-cycloundecane]

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